

An In-depth Technical Guide to 6-Hydroxy-5-methyl-2-hexanone

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Compound of Interest

Compound Name: 6-Hydroxy-5-methyl-2-hexanone

CAS No.: 68208-73-1

Cat. No.: B12690564

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **6-Hydroxy-5-methyl-2-hexanone**, including its chemical identity, physicochemical properties, and a survey of related isomers. Due to the limited availability of experimental data for **6-Hydroxy-5-methyl-2-hexanone**, this document also presents information on the closely related isomers, 4-Hydroxy-5-methyl-2-hexanone and 5-Hydroxy-5-methyl-2-hexanone, to provide a contextual understanding. This guide aims to serve as a foundational resource for researchers and professionals in drug development and chemical synthesis by consolidating available data and highlighting areas for future investigation.

Chemical Identity and Nomenclature

The nomenclature and structural identifiers for **6-Hydroxy-5-methyl-2-hexanone** are crucial for unambiguous scientific communication.

IUPAC Name: 6-hydroxy-5-methylhexan-2-one[1]

Synonyms:

- **6-Hydroxy-5-methyl-2-hexanone**[\[1\]](#)
- BG740339BS[\[2\]](#)
- 2-Hexanone, 6-hydroxy-5-methyl-[\[1\]](#)

Chemical Structure:

Caption: Chemical structure of 6-hydroxy-5-methylhexan-2-one.

Physicochemical Properties

Currently, most of the available physicochemical data for 6-hydroxy-5-methylhexan-2-one are computed rather than experimentally determined. These calculated values provide estimations of the compound's properties.

Property	Value	Source
Molecular Formula	C7H14O2	PubChem [1]
Molecular Weight	130.18 g/mol	PubChem [1]
XLogP3	0.3	PubChem [1]
Hydrogen Bond Donor Count	1	PubChem [1]
Hydrogen Bond Acceptor Count	2	PubChem [1]
Rotatable Bond Count	4	PubChem [1]
Exact Mass	130.099379685	PubChem [1]
Topological Polar Surface Area	37.3 Å ²	PubChem [1]

Data on Related Isomers

Experimental data for isomers of **6-hydroxy-5-methyl-2-hexanone** are more readily available and are presented here for comparative purposes.

4-Hydroxy-5-methyl-2-hexanone

This isomer has been studied in the context of fragrance and flavor chemistry.

Table of Properties for 4-Hydroxy-5-methyl-2-hexanone:

Property	Value	Source
CAS Number	38836-21-4	BOC Sciences[3]
Molecular Formula	C7H14O2	BOC Sciences[3]
Molecular Weight	130.18 g/mol	BOC Sciences[3]
Boiling Point	199.5 °C at 760 mmHg	BOC Sciences[3]
Density	0.933 g/cm ³	BOC Sciences[3]
Purity	95%	BOC Sciences[3]

5-Hydroxy-5-methyl-2-hexanone

This tertiary alcohol isomer also has some available data.

Table of Properties for 5-Hydroxy-5-methyl-2-hexanone:

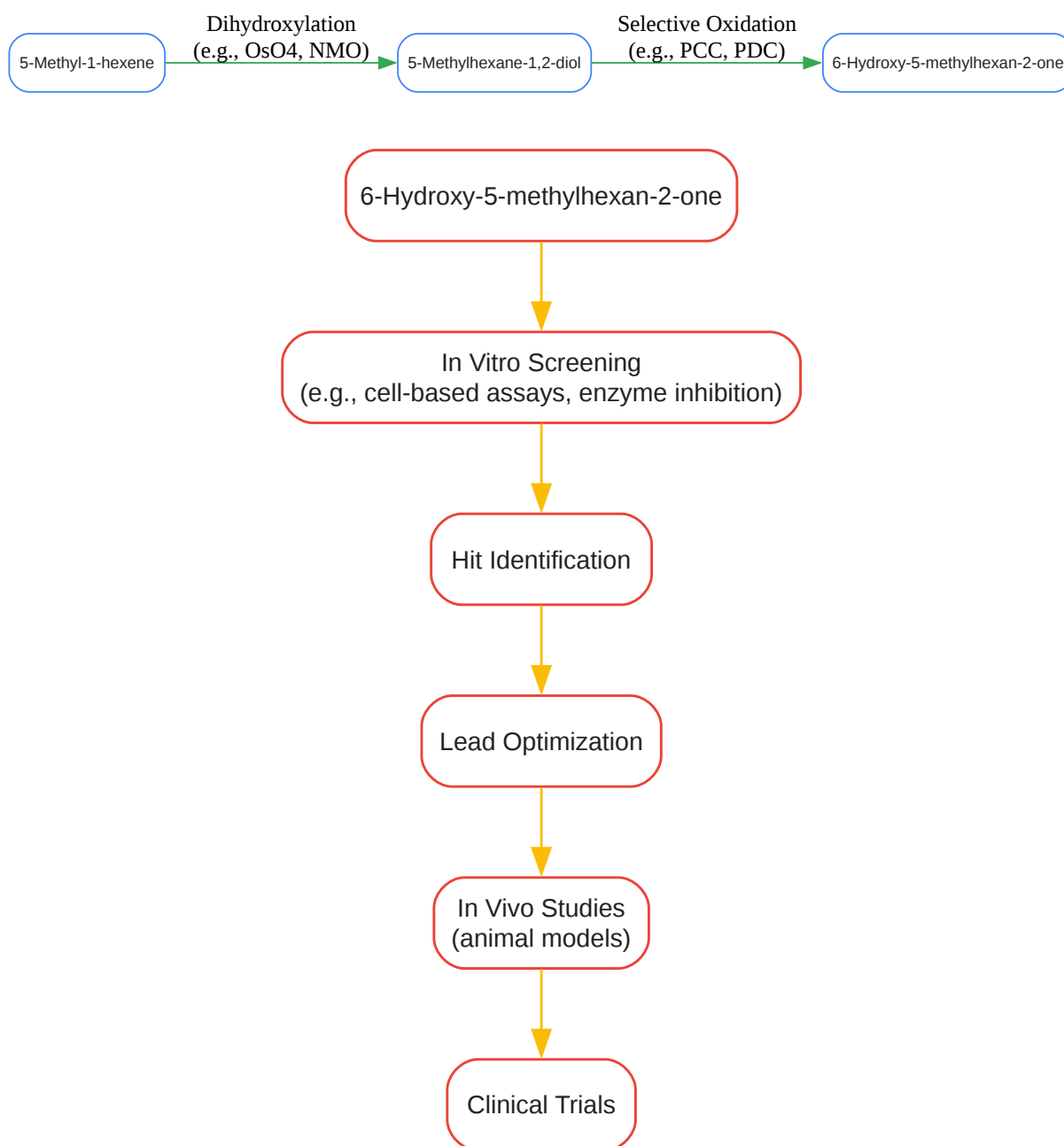
Property	Value	Source
CAS Number	42137-04-2	PubChem
Molecular Formula	C7H14O2	PubChem
Molecular Weight	130.18 g/mol	PubChem

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of 6-hydroxy-5-methylhexan-2-one are not readily available in the current scientific literature. However, general synthetic strategies for related hydroxy ketones can be inferred.

Hypothetical Synthetic Workflow:

A plausible synthetic route to 6-hydroxy-5-methylhexan-2-one could involve the oxidation of a corresponding diol or the reduction of a diketone. A more specific hypothetical workflow is presented below.



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References

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- 2. GSRS [gsrs.ncats.nih.gov]
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